

Proper Disposal Procedures for 1,2,3,5-Tetramethylbenzene (Isodurene)

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Compound of Interest

Compound Name: 1,2,3,5-Tetramethylbenzene

Cat. No.: B1211182

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This guide provides essential safety and logistical information for the proper disposal of **1,2,3,5-Tetramethylbenzene**, also known as Isodurene. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance.

Immediate Safety and Hazard Information

1,2,3,5-Tetramethylbenzene is a combustible liquid that can cause serious eye irritation and is also irritating to the skin and respiratory system.[\[1\]](#)[\[2\]](#) It is a pale yellow to white liquid with an odor similar to camphor.[\[3\]](#) It is critical to handle this chemical with care, avoiding contact with strong oxidizing agents, with which it can react vigorously.[\[3\]](#)[\[4\]](#)

Quantitative Data Summary

Property	Value
Chemical Formula	<chem>C10H14</chem>
Molar Mass	134.22 g/mol
Appearance	Colorless to pale yellow liquid[3]
Flash Point	63 °C / 145.4 °F (closed cup)[2][5]
Boiling Point	198 °C / 388.4 °F[2]
Melting Point	-23.7 °C / -10.7 °F[2][6]
DOT Classification	Combustible liquid, n.o.s.
UN Number	1993[6]

Personal Protective Equipment (PPE) and First Aid

Required PPE:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[3]
- Skin Protection: Wear impervious, fire/flame-resistant clothing and appropriate protective gloves.[3][5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[3]

First Aid Procedures:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek medical aid.[3][5][7]
- Skin Contact: Remove contaminated clothing immediately. Flush the affected skin with plenty of water for at least 15 minutes.[3][5]
- Eye Contact: Rinse eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention from an ophthalmologist.[5]

- Ingestion: If the person is conscious, give 2-4 cupfuls of water. Do not induce vomiting. Seek immediate medical attention.[5]

Spill Containment and Cleanup Protocol

In the event of a spill, follow these steps to ensure safety and prevent environmental contamination:

- Eliminate Ignition Sources: Immediately remove all sources of ignition, such as sparks, open flames, and hot surfaces.[5][7] Use non-sparking tools and ensure all equipment is grounded.[7]
- Evacuate and Ventilate: Isolate the spill area. For large spills, consider an initial downwind evacuation of at least 300 meters (1000 feet).[7] Ensure the area is well-ventilated.[5]
- Contain the Spill: Do not touch or walk through the spilled material.[7] Use dry earth, sand, or other non-combustible absorbent material to cover the spill.[5][7] Prevent the spill from entering waterways, sewers, or confined areas.[7]
- Collect Absorbed Material: Using clean, non-sparking tools, transfer the absorbed material into a suitable, labeled container for disposal.[5][7]
- Clean the Area: Once the bulk of the material is collected, clean the affected area. Finish by rinsing any contaminated surfaces with copious amounts of water, collecting the rinse water for proper disposal.[1]

Step-by-Step Disposal Plan

Disposal of **1,2,3,5-Tetramethylbenzene** must comply with all federal, state, and local hazardous waste regulations.[1][5] Do not dispose of this chemical down the drain or with general household garbage.[8]

1. Waste Collection and Segregation:

- Collect waste **1,2,3,5-Tetramethylbenzene** in its original container or a compatible, properly labeled waste container.

- Do not mix with other waste streams, especially incompatible materials like strong oxidizing agents.
- Keep waste containers tightly closed when not in use and store in a cool, dry, well-ventilated area away from heat and ignition sources.[\[1\]](#)
- Ensure liquid waste containers are not filled to more than 75% capacity to allow for vapor expansion.[\[9\]](#)

2. Labeling and Storage:

- Clearly label the waste container with "Hazardous Waste" and the chemical name: "**1,2,3,5-Tetramethylbenzene**" or "Isodurene."
- Indicate the associated hazards (e.g., Combustible, Irritant).
- Store the sealed containers in a designated hazardous waste accumulation area, segregated according to compatibility.

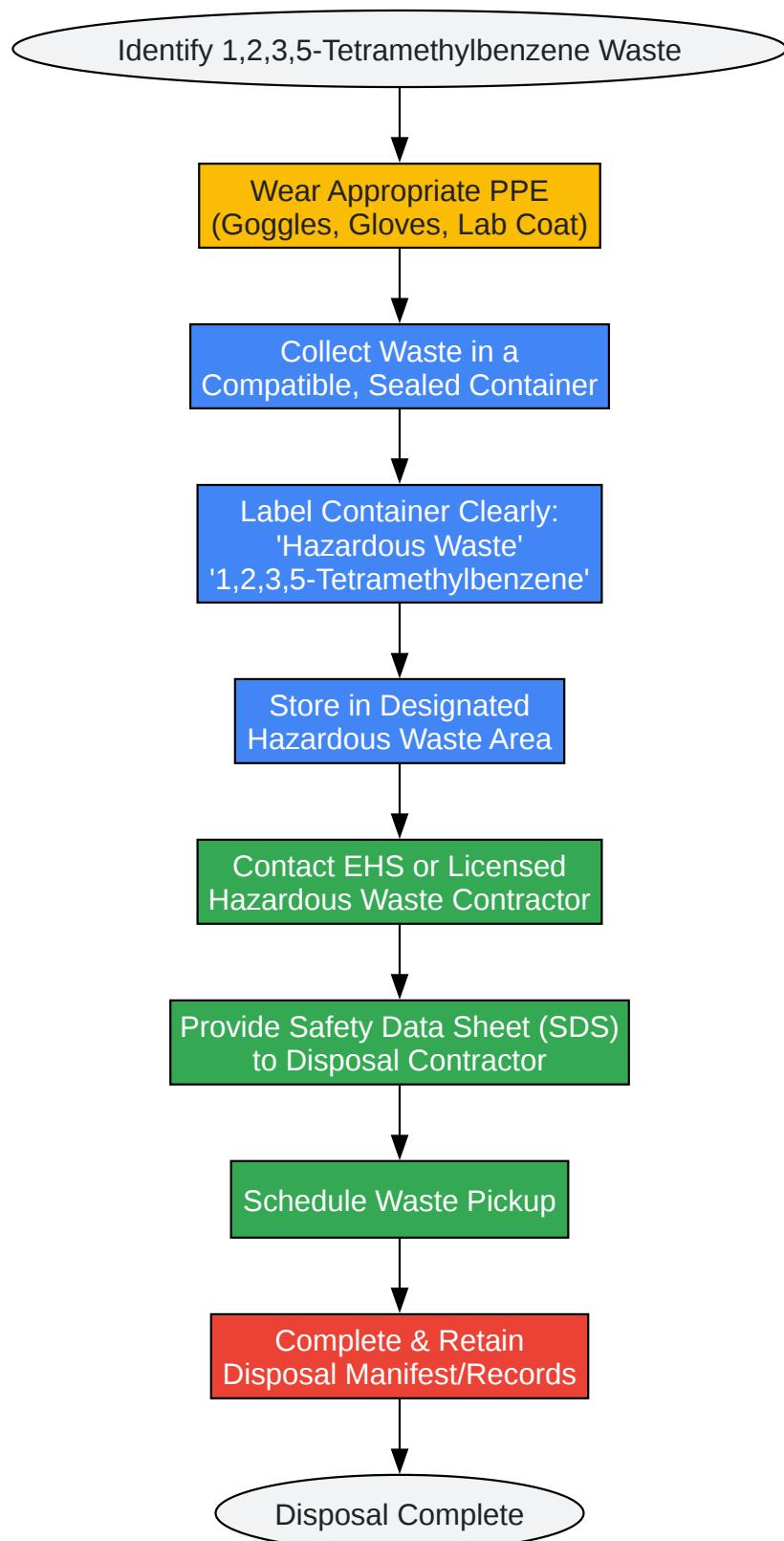
3. Arrange for Professional Disposal:

- This chemical waste must be disposed of at an approved waste disposal plant or a permitted hazardous waste treatment, storage, and disposal facility (TSDF).[\[4\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.
- Provide the contractor with the Safety Data Sheet (SDS) for **1,2,3,5-Tetramethylbenzene**.
- Handle uncleaned, empty containers as you would the product itself, as they may retain hazardous residues.[\[5\]](#)

4. Documentation:

- Retain all records and manifests related to the transportation and disposal of the hazardous waste, as required by regulations.

Below is a workflow diagram illustrating the decision-making process for the proper disposal of **1,2,3,5-Tetramethylbenzene**.



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Caption: Disposal workflow for **1,2,3,5-Tetramethylbenzene**.

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